

GLDA Basic Information and Analytical Validation Framework

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Compound Focus: Tetrasodium glutamate diacetate

CAS No.: 51981-21-6

Cat. No.: S545059

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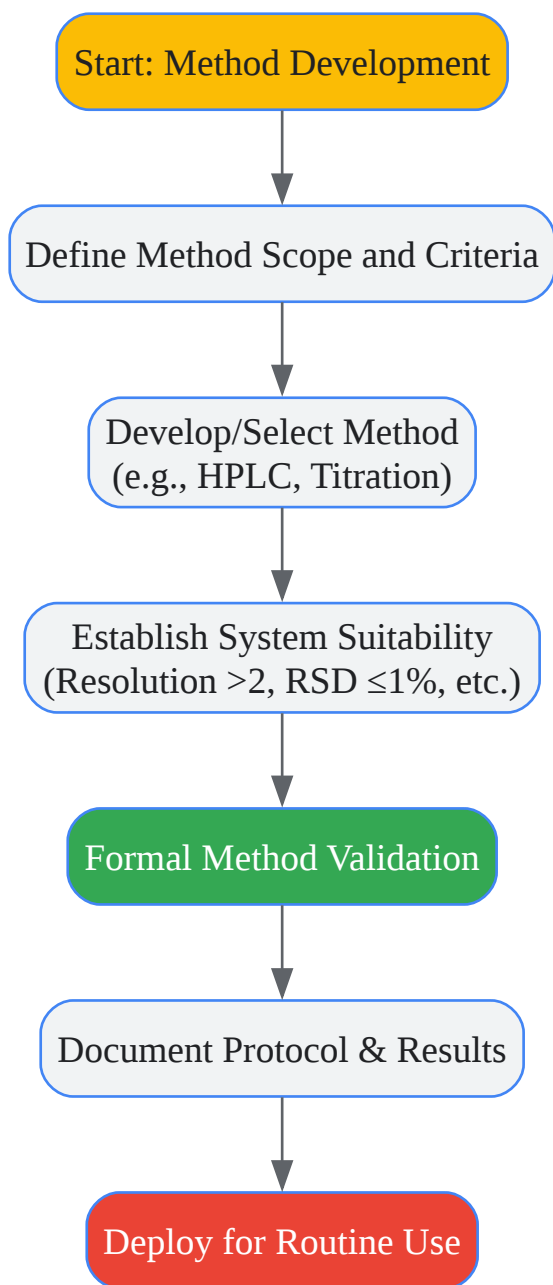
GLDA (Glutamic Acid Diacetate) is a biodegradable chelating agent derived from glutamic acid [1]. Its chemical name is **Tetrasodium N,N-Bis(carboxymethyl)-L-glutamate**, with a CAS number of **51981-21-6** and a molecular formula of **C₉H₉NNa₄O₈** [1].

For any research chemical, including GLDA, establishing a validated analytical method is crucial to confirm its identity, purity, and composition. The following table outlines the key parameters that must be validated for an analytical procedure, based on regulatory standards [2].

Validation Parameter	Definition & Purpose	Typical Acceptance Criteria (Examples)
Specificity/Selectivity	Ability to distinguish the analyte from other components [2].	Clear separation from known impurities and degradation products [2].
Linearity	Ability to obtain results directly proportional to analyte concentration [2].	A correlation coefficient (r) of >0.999 is often expected [2].
Accuracy	Closeness of measured value to the true value [2].	Recovery of 98-102% for a pure substance [2].

Validation Parameter	Definition & Purpose	Typical Acceptance Criteria (Examples)
Precision	Degree of agreement among individual test results. Includes repeatability and intermediate precision [2].	Relative Standard Deviation (RSD) of $\leq 1\%$ for retention time and typically $< 2\%$ for area in chromatography [2].
Detection Limit (DL)	Lowest amount of analyte that can be detected [2].	Signal-to-noise ratio of 3:1 is a common approach [2].
Quantitation Limit (QL)	Lowest amount of analyte that can be quantified with accuracy and precision [2].	Signal-to-noise ratio of 10:1 is a common approach [2].
Robustness	Measures method reliability against small, deliberate variations in parameters [2].	Method performance remains within specified limits despite variations [2].
Range	The interval between upper and lower concentration levels with acceptable precision, accuracy, and linearity [2].	Typically 80-120% of the test concentration for assay [2].

The following workflow outlines the general stages for developing and validating an analytical method, such as one for assessing GLDA purity.



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References

1. | CAS#:51981-21-6 | Chemsrsc GLDA [chemsrc.com]

2. sciencedirect.com/science/article/abs/pii/S0099542805320090 [sciencedirect.com]

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